

Measuring the Metabolic Effects of Biguanides Using the Seahorse XF Analyzer

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Compound of Interest

Compound Name: *Biformin*

Cat. No.: *B14154602*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Biguanides, such as metformin and phenformin, are a class of drugs primarily used in the treatment of type 2 diabetes. Their mechanism of action involves complex effects on cellular metabolism, most notably the inhibition of mitochondrial respiratory chain complex I.^{[1][2]} This inhibition leads to a decrease in ATP production and an increase in the AMP/ATP ratio, which in turn activates AMP-activated protein kinase (AMPK), a master regulator of cellular energy homeostasis.^{[3][4][5]} The Agilent Seahorse XF Analyzer is a powerful tool that allows for the real-time measurement of key indicators of mitochondrial respiration and glycolysis in live cells, providing valuable insights into the metabolic perturbations induced by biguanides.^{[6][7][8]}

This document provides detailed application notes and protocols for utilizing the Seahorse XF Analyzer to measure the metabolic effects of biguanides. It is intended for researchers, scientists, and drug development professionals working to understand the mechanism of action of these compounds and to discover new therapeutic applications.

Key Metabolic Parameters Measured by Seahorse XF Technology

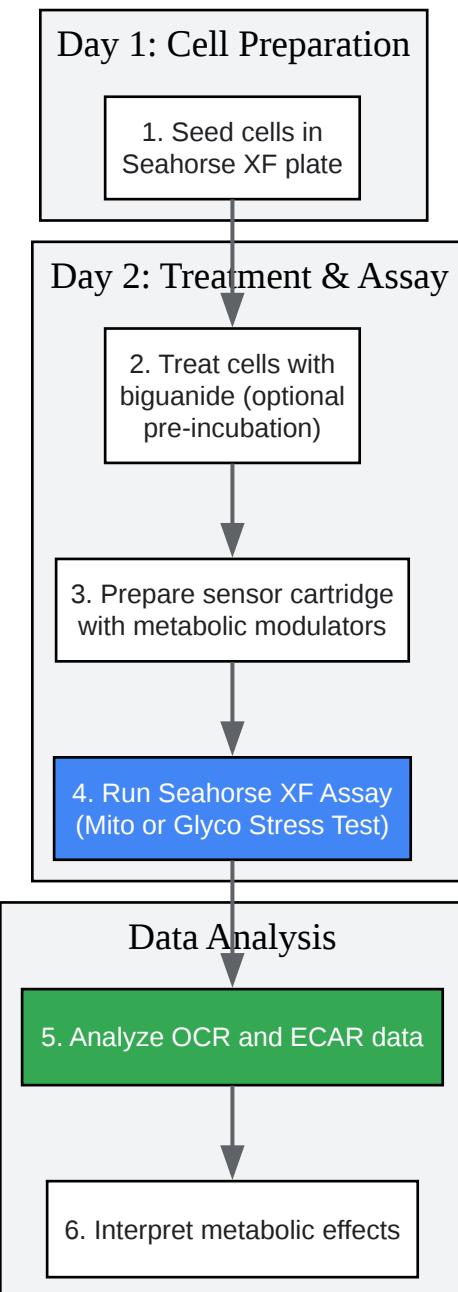
The Seahorse XF Analyzer measures two key parameters of cellular metabolism:

- Oxygen Consumption Rate (OCR): An indicator of mitochondrial respiration and oxidative phosphorylation.[6][9]
- Extracellular Acidification Rate (ECAR): An indicator of glycolysis, primarily due to the production and extrusion of lactate.[6][9]

By monitoring these rates in real-time and in response to the sequential injection of metabolic modulators, a comprehensive profile of a cell's metabolic phenotype and function can be generated.[8]

Signaling Pathway of Biguanide Action

Biguanides exert their effects through a well-defined signaling pathway that culminates in the modulation of cellular metabolism.



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